

Personal protective equipment for handling Methyl 12-methyltetradecanoate

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Compound of Interest

Compound Name: Methyl 12-methyltetradecanoate

Cat. No.: B164436

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Safe Handling and Disposal of Methyl 12-methyltetradecanoate

Essential guidance for laboratory professionals on the safe handling, personal protective equipment (PPE), and disposal of **Methyl 12-methyltetradecanoate**.

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Methyl 12-methyltetradecanoate**. The following procedural guidance is based on available safety data for structurally similar compounds and general laboratory safety principles, due to the absence of a specific Safety Data Sheet (SDS) for this compound.

Operational Plan for Safe Handling

A systematic approach is critical to ensure safety when handling **Methyl 12-methyltetradecanoate**.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, concentration, and any hazard warnings.

- Ensure that the quantity received matches the order.

2. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)
- Store away from strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)
- Recommended storage temperature is 2-8°C.[\[4\]](#)[\[5\]](#)

3. Use and Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood, to prevent the formation of vapor.[\[2\]](#)[\[3\]](#)
- Avoid direct contact with skin and eyes.[\[2\]](#)[\[5\]](#)
- Do not breathe mist, vapors, or spray.
- Wash hands thoroughly after handling.[\[3\]](#)
- Avoid eating, drinking, or smoking in the work area.[\[3\]](#)

4. Spill Response:

- In case of a small spill, absorb the material with an inert absorbent such as sand, silica gel, or universal binder.[\[6\]](#)
- For larger spills, contain the spill and prevent it from entering drains or waterways.[\[7\]](#)
- Collect the absorbed material and spilled substance into a suitable, closed container for disposal.
- Ensure adequate ventilation during cleanup.
- Wear appropriate PPE during the cleanup process.

Personal Protective Equipment (PPE)

While **Methyl 12-methyltetradecanoate** is not currently classified as hazardous under the Globally Harmonized System (GHS), a cautious approach is recommended due to the limited availability of specific toxicity data.^[8] Standard laboratory PPE should be worn to minimize exposure.

Protection Type	Recommended Equipment	Justification & Notes
Eye/Face Protection	Safety glasses or chemical goggles	Recommended to prevent eye contact from splashes or aerosols. ^{[2][3]}
Skin Protection	Nitrile gloves	Provides a barrier against potential skin contact and contamination. ^[2]
Laboratory coat	Standard practice to protect skin and personal clothing from accidental spills. ^{[2][3]}	
Respiratory Protection	Not generally required for normal use with adequate ventilation	May be necessary if aerosols are generated or in enclosed spaces with poor ventilation. ^{[2][3]}

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Methyl 12-methyltetradecanoate** and the related compound, Methyl tetradecanoate.

Property	Methyl 12-methyltetradecanoate	Methyl tetradecanoate
Molecular Formula	C16H32O2[8][9]	C15H30O2
Molecular Weight	256.42 g/mol [8][9]	242.40 g/mol
Appearance	Colorless liquid[5]	Light yellow liquid[6]
Boiling Point	296.8 °C at 760 mmHg[4]	323 °C at 760 mmHg[6]
Flash Point	134.7 °C[4]	> 110 °C[6]
Density	0.864 g/cm ³ [4]	0.863 g/cm ³
Solubility in Water	Insoluble[5]	Insoluble[6]

Toxicity and Hazard Information

Limited specific toxicity data is available for **Methyl 12-methyltetradecanoate**. The information below for related compounds is provided for context.

Hazard	Information
GHS Classification	Methyl 12-methyltetradecanoate: Not Classified (by one company)[8]
Methyl tetradecanoate: Causes skin irritation[3]	
Acute Toxicity	Methyl tetradecanoate: LD50 Oral (Rat) > 2 g/kg[6]
Ecotoxicity	Methyl tetradecanoate: LC50 Fish (Brachydanio rerio) = 1700 mg/L, 96h[3][6]

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **Methyl 12-methyltetradecanoate**, including contaminated consumables (e.g., gloves, absorbent materials), in a dedicated, properly labeled, and sealed waste container.
- Do not mix with other waste streams unless compatible.

2. Waste Storage:

- Store the waste container in a designated secondary containment area that is cool, dry, and well-ventilated.
- Keep the waste container closed when not in use.

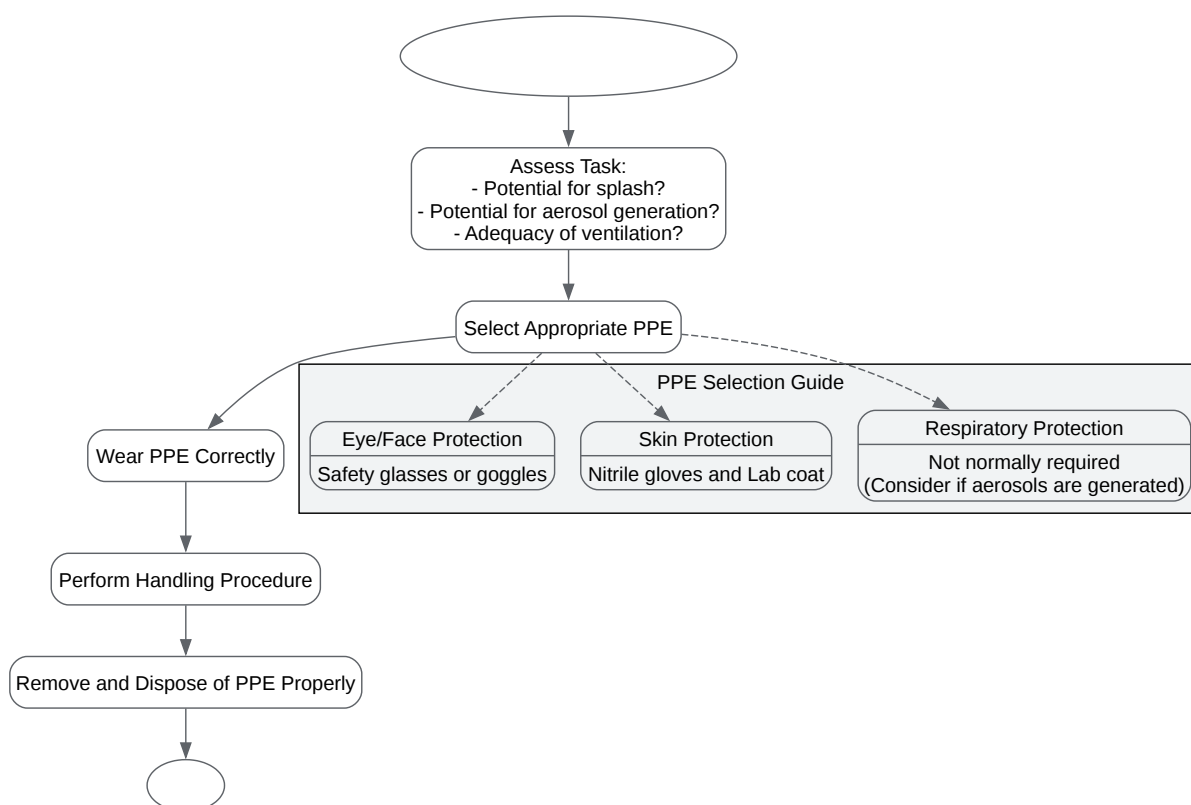
3. Waste Disposal:

- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.
- Follow all local, state, and federal regulations for chemical waste disposal.
- The product is not classified as hazardous waste, but local regulations should be considered.

[\[1\]](#)

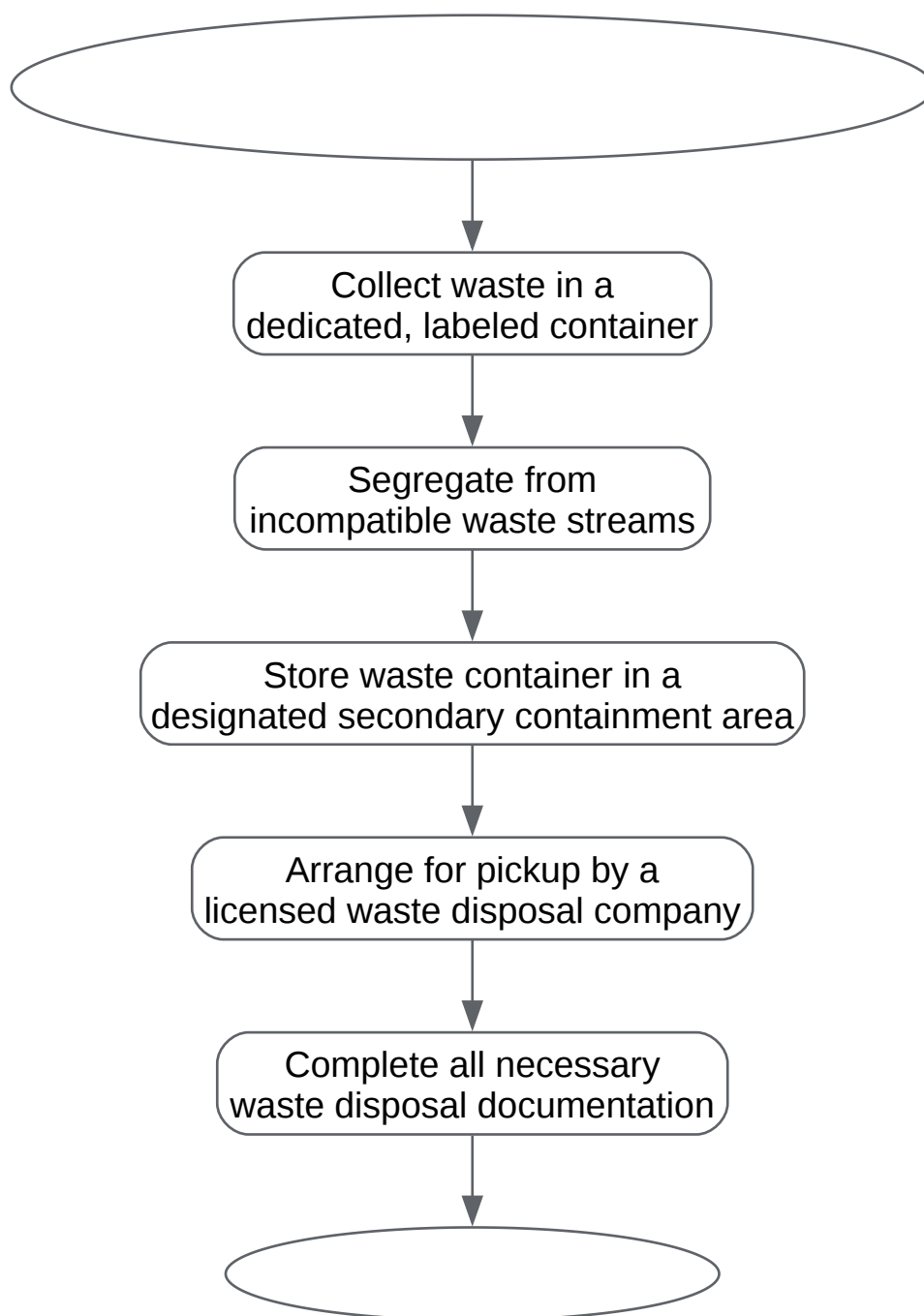
Visual Guides

The following diagrams illustrate the workflows for PPE selection and chemical disposal.



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Caption: Workflow for PPE Selection and Use.



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Caption: Chemical Waste Disposal Workflow.

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